

A Comparative Analysis of Triorganotin Halide Crystal Structures for Researchers

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Compound of Interest

Compound Name: *Tribenzyltin chloride*

CAS No.: *3151-41-5*

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For researchers, scientists, and drug development professionals, understanding the intricate three-dimensional structures of triorganotin halides is paramount for predicting their chemical behavior, reactivity, and potential applications. This guide provides a comparative overview of the crystal structures of several key triorganotin halides, supported by quantitative crystallographic data and detailed experimental protocols.

Triorganotin halides, compounds with the general formula R_3SnX (where R is an organic substituent and X is a halogen), are a significant class of organometallic compounds with diverse applications, ranging from catalysis to materials science. Their solid-state structures, primarily determined by single-crystal X-ray diffraction, reveal fascinating insights into the coordination chemistry of tin. A predominant feature of these structures is the tendency of the tin atom to expand its coordination number from four to five, and in some instances even higher, through the formation of intermolecular halogen bridges. This leads to the assembly of supramolecular architectures, most commonly one-dimensional polymeric chains.

Comparative Crystallographic Data

The following tables summarize key crystallographic parameters for a selection of triorganotin halides, offering a quantitative comparison of their solid-state structures. These parameters include the crystal system, space group, unit cell dimensions, and critical bond lengths and angles around the tin center.

Compound	Formula	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	α (°)	β (°)	γ (°)
Trimethyltin Chloride	(CH ₃) ₃ SnCl	Orthorhombic	Pmcn	4.32	10.85	12.84	90	90	90
Triethyltin Chloride	(C ₂ H ₅) ₃ SnCl	Orthorhombic	Pnma	11.08	13.34	7.96	90	90	90
Tri-n-butyltin Chloride	(n-C ₄ H ₉) ₃ SnCl	Monoclinic	P2 ₁ /n	12.28	15.53	9.03	90	106.8	90
Triphenyltin Chloride	(C ₆ H ₅) ₃ SnCl	Monoclinic	P2 ₁ /c	10.99	9.88	16.91	90	95.8	90
Trimethyltin Bromide	(CH ₃) ₃ SnBr	Orthorhombic	Pnma	11.02	12.98	4.41	90	90	90
Triphenyltin Fluoride	(C ₆ H ₅) ₃ SnF	Trigonal	P3 ₁ 2 ₁	10.36	10.36	8.58	90	90	120

Compound	Sn-C (Å) (average)	Sn-X (Å)	Sn...X' (Å)	C-Sn-C (°) (average)	X-Sn-C (°) (average)	Sn-X-Sn' (°)
Trimethyltin Chloride	2.13	2.43	3.27	117.3	98.9	146.8
Triethyltin Chloride	2.16	2.45	3.45	116.5	99.5	142.1
Tri-n-butyltin Chloride	2.17	2.49	-	115.8	101.2	-
Triphenyltin Chloride	2.14	2.36	-	112.1	106.7	-
Trimethyltin Bromide	2.14	2.59	3.78	118.2	98.1	179.5
Triphenyltin Fluoride	2.12	2.05	2.24	115.1	102.9	141.2

Note: Data extracted from the Cambridge Structural Database (CSD) and relevant crystallographic publications. For tri-n-butyltin chloride and triphenyltin chloride, the structures are monomeric in the solid state, hence no intermolecular Sn...X' distance or Sn-X-Sn' angle is provided.

Structural Insights

The data presented in the tables highlights several key trends in the crystal structures of triorganotin halides:

- Coordination Geometry:** In the solid state, many triorganotin halides adopt a five-coordinate, trigonal bipyramidal geometry around the tin atom.^{[1][2]} The three organic groups occupy the equatorial positions, while the halogen atom and a halogen from an adjacent molecule occupy the axial positions, forming a bridging interaction.
- Polymeric Chains:** This bridging interaction often leads to the formation of one-dimensional polymeric chains. For instance, trimethyltin chloride and trimethyltin bromide form zigzag

chains in the solid state.[2] Triphenyltin fluoride also exhibits a polymeric structure with fluorine bridges.

- **Influence of Organic Substituents:** The nature and size of the organic groups (R) significantly influence the crystal packing and the propensity for polymer formation. Bulky substituents like phenyl or n-butyl groups can sterically hinder the formation of strong intermolecular bridges, leading to monomeric structures in the solid state, as seen in triphenyltin chloride and tri-n-butyltin chloride.
- **Halogen Effects:** The nature of the halogen atom also plays a crucial role. The more electronegative fluorine atom in triphenyltin fluoride forms strong bridges, resulting in a distinctly polymeric structure.

Experimental Protocols

The determination of these crystal structures relies on the meticulous application of single-crystal X-ray diffraction. The following is a detailed protocol for the crystallographic analysis of air- and moisture-sensitive triorganotin halides.

Crystallization

- **Solvent Selection:** Choose a solvent or solvent system in which the triorganotin halide has moderate solubility. Common choices include toluene, hexane, or chlorinated solvents.
- **Supersaturation:** Prepare a nearly saturated solution of the compound at an elevated temperature.
- **Slow Cooling:** Allow the solution to cool slowly and undisturbed to room temperature, followed by further cooling in a refrigerator or freezer. Slow evaporation of the solvent from a saturated solution at a constant temperature can also yield high-quality crystals.
- **Inert Atmosphere:** For air- and moisture-sensitive compounds, all crystallization procedures must be carried out under an inert atmosphere (e.g., argon or nitrogen) using Schlenk line or glovebox techniques.

Data Collection

- **Crystal Mounting:** Select a suitable single crystal of appropriate size (typically 0.1-0.3 mm in each dimension) and mount it on a goniometer head. For air-sensitive crystals, this should be done under a stream of cold nitrogen gas or in a glovebox, and the crystal is often coated in an inert oil (e.g., Paratone-N) to prevent decomposition.
- **Diffractometer Setup:** The mounted crystal is placed on a single-crystal X-ray diffractometer equipped with a low-temperature device (e.g., an Oxford Cryosystems Cryostream). Data collection is typically performed at low temperatures (e.g., 100-150 K) to minimize thermal vibrations and potential crystal decay.
- **Unit Cell Determination:** A preliminary set of diffraction images is collected to determine the unit cell parameters and the crystal lattice symmetry.
- **Data Collection Strategy:** A complete sphere of diffraction data is collected by rotating the crystal through a series of angles. The exposure time for each frame is optimized to achieve good signal-to-noise ratio.

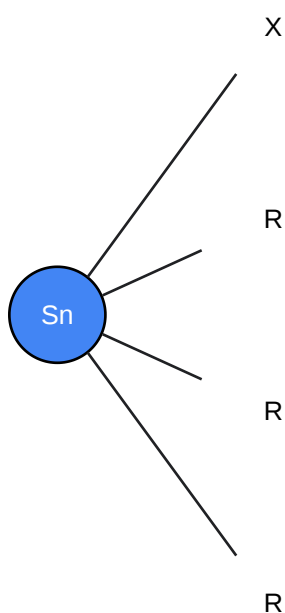
Structure Solution and Refinement

- **Data Reduction:** The raw diffraction data are processed to integrate the reflection intensities and apply corrections for factors such as Lorentz and polarization effects, and absorption.
- **Structure Solution:** The crystal structure is solved using direct methods or Patterson methods to obtain an initial model of the atomic positions.
- **Structure Refinement:** The initial model is refined against the experimental data using full-matrix least-squares methods. This process involves adjusting atomic coordinates, and thermal parameters to minimize the difference between the observed and calculated structure factors.
- **Validation:** The final refined structure is validated using various crystallographic checks to ensure its quality and accuracy. The results are typically presented in a Crystallographic Information File (CIF).

Visualizations

To further illustrate the concepts discussed, the following diagrams have been generated using the DOT language.

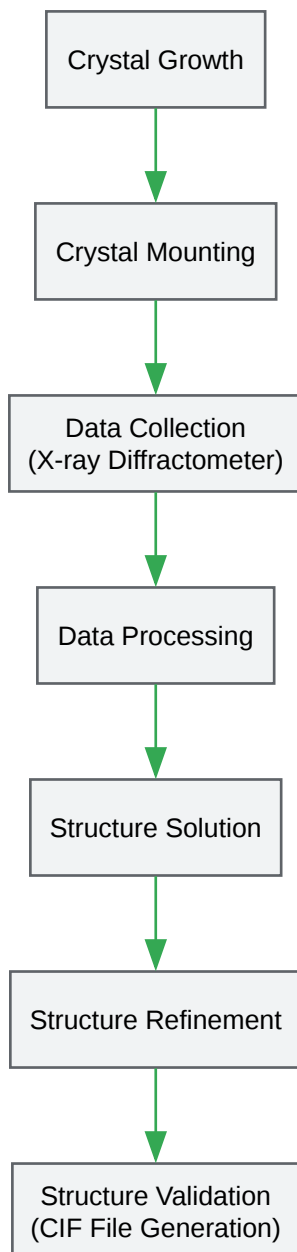
General Molecular Structure of a Triorganotin Halide



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Caption: General molecular structure of a triorganotin halide.

Workflow for Single-Crystal X-ray Diffraction



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Caption: A simplified workflow of a single-crystal X-ray diffraction experiment.

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References

- 1. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 2. Triphenyltin Chloride | C₁₈H₁₅ClSn | CID 12540 - PubChem [pubchem.ncbi.nlm.nih.gov]
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